

Upadacitinib switching after TNF inhibitor failure

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Compound Focus: Upadacitinib

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Efficacy Data Summary

The following tables consolidate quantitative findings from recent clinical trials and real-world studies.

Table 1: Clinical Trial Outcomes at 12 Weeks (SELECT-SWITCH, Phase 3b/4) [1] [2] This head-to-head trial compared **upadacitinib** to adalimumab in patients with inadequate response to one prior TNFi.

Efficacy Endpoint	Upadacitinib 15 mg + MTX	Adalimumab 40 mg EOW + MTX	P-value
Primary: DAS28-CRP \leq 3.2 (LDA)	43.3%	22.4%	< 0.001
Ranked Secondary: DAS28-CRP < 2.6 (Remission)	28.4%	14.5%	< 0.001

EOW: Every Other Week; LDA: Low Disease Activity

Table 2: Long-Term & Real-World Effectiveness [3] [4] [5] Long-term extension and real-world studies show sustained benefits after switching.

Study & Design

Patient Population

Key Findings (Post-Switch)

| **SELECT-COMPARE (LTE, 228 weeks post-switch)** [3] | Inadequate responders to initial **upadacitinib** or adalimumab switched to the other therapy. | **CDAI Remission:** Achieved by 32.7% (switched to **upadacitinib**) vs 28.6% (switched to adalimumab). **CDAI LDA:** Achieved by 76.9% (switched to **upadacitinib**) vs 72.9% (switched to adalimumab). | **Adelphi Real-World Study (Cross-sectional)** [4] [5] | Patients who switched from a 1st TNFi to **upadacitinib**, a 2nd TNFi, or another MoA. | **Physician-reported Remission:** 67.7% (TNFi → UPA) vs 40.3% (TNFi → TNFi), $p=0.0015$. **No Pain:** 55.7% (TNFi → UPA) vs 25.4% (TNFi → TNFi), $p=0.0007$. |

Experimental Protocols

For teams designing clinical trials in this setting, the following methodologies from key studies can serve as a reference.

Protocol 1: SELECT-SWITCH (Phase 3b/4) Design [2] This protocol is a model for head-to-head superiority trials against standard care.

- **Study Design:** Multicenter, randomized, double-blind, double-dummy, active comparator-controlled.
- **Patient Population:**
 - **Diagnosis:** Moderate to severe RA.
 - **Prior Therapy:** Inadequate response or intolerance to a single TNFi (other than adalimumab).
 - **Stable Background:** All patients on a stable background of methotrexate (MTX).
- **Intervention & Comparator:**
 - **Experimental Arm: Upadacitinib** 15 mg orally once daily + MTX.
 - **Active Comparator Arm:** Adalimumab 40 mg subcutaneously every other week + MTX.
- **Blinding:** Double-dummy design ensured blinding (patients in each arm received both oral and subcutaneous placebos).
- **Primary Endpoint:** Proportion of patients achieving **DAS28-CRP ≤ 3.2** at Week 12.
- **Key Secondary Endpoints:** Hierarchical testing included DAS28-CRP < 2.6 (remission) and other efficacy measures at Week 12.

Protocol 2: SELECT-COMPARE Switch Analysis (Long-Term Extension) [3] This protocol outlines a method for assessing long-term outcomes after an immediate, blinded switch.

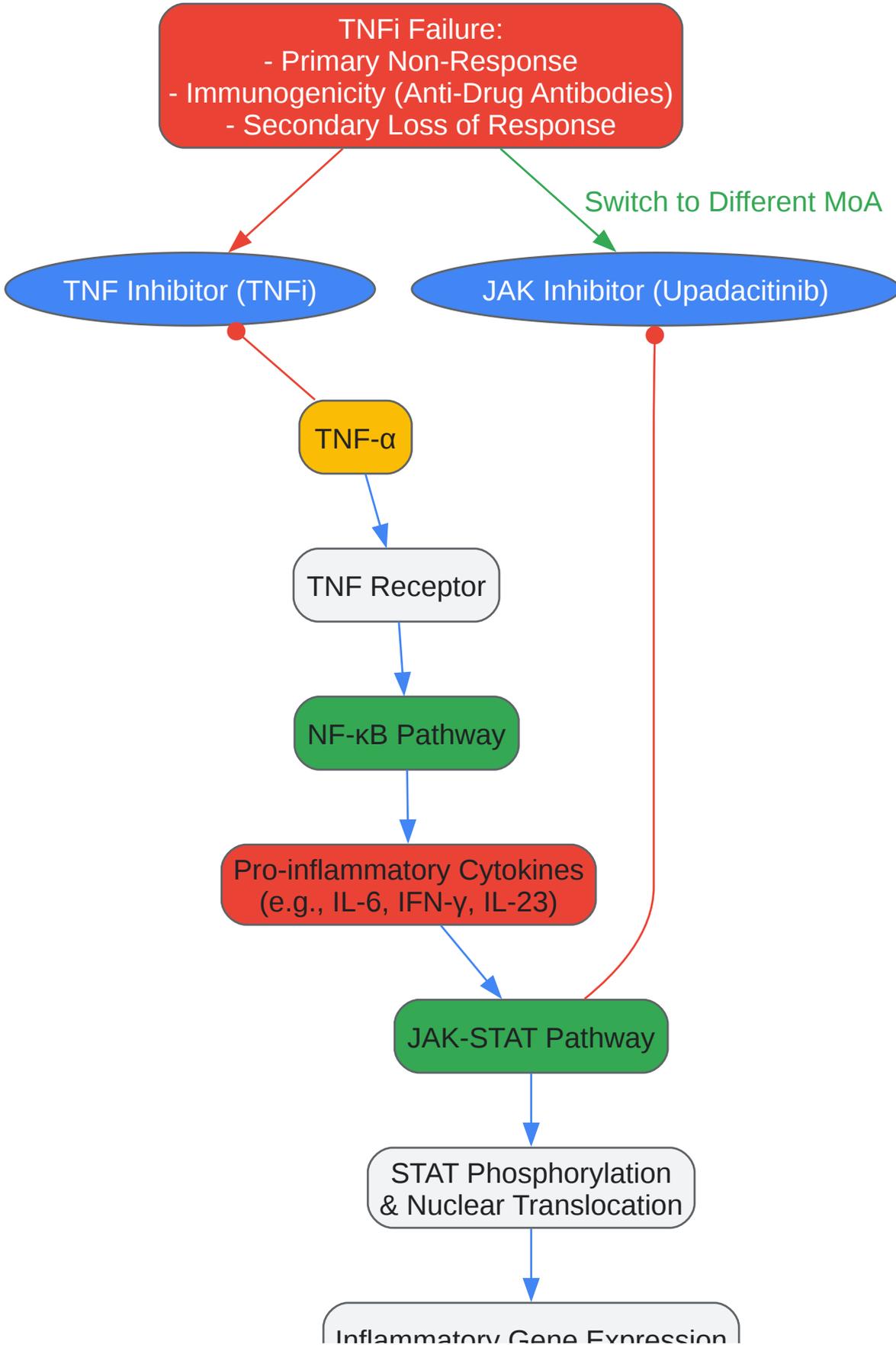
- **Parent Study Design:** Phase 3, randomized, double-blind trial of **upadacitinib** vs. adalimumab, both with concomitant MTX.
- **Switch Trigger:** Patients who did not achieve a specified clinical response (non-response or incomplete response) by **Week 26** were switched.
- **Switching Method:** Blinded switch from **upadacitinib** to adalimumab or from adalimumab to **upadacitinib**. No washout period.
- **Efficacy Assessments:** Evaluated through **Week 228** (approx. 4.4 years) post-switch using:
 - **Clinical Disease Activity Index (CDAI)** for remission (≤ 2.8) and low disease activity (≤ 10).
 - **ACR 20/50/70 response criteria.**
- **Safety:** Assessed via treatment-emergent adverse events (TEAEs).

Mechanism of Action & Rationale for Switching

The superior efficacy of switching to **upadacitinib** after TNFi failure is rooted in overcoming the limitations of TNFi therapy through a distinct molecular pathway.

The diagram below illustrates the key signaling pathways involved and the rationale for the switch.

Mechanistic Rationale for Switching from TNFi to JAK Inhibitor



Inflammatory Gene Expression

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Troubleshooting Guide: Addressing TNFi Failure

- **Problem:** Primary failure (no initial response) to TNFi.
 - **Potential Cause:** The patient's disease may be driven by inflammatory pathways that are not primarily dependent on TNF- α [6].
 - **Solution:** Switch to a therapy with a different MoA that targets alternative pathways (e.g., JAK-STAT). This is supported by the SELECT-SWITCH data [1] [2].
- **Problem:** Secondary failure (loss of response over time).
 - **Potential Cause:** Development of **anti-drug antibodies (ADAs)** that neutralize the TNFi, reducing its bioavailability and efficacy [6].
 - **Solution:** Switching to a different MoA, such as a JAK inhibitor, bypasses this issue of immunogenicity. Concomitant use of methotrexate can help suppress ADA formation [6].

Safety Profile

Across the studies, the safety profile of **upadacitinib** was consistent with its known profile [1] [3] [7].

- **Common AEs:** The most frequent treatment-emergent adverse events included urinary tract infection, nasopharyngitis, and worsening RA [1] [2].
- **Serious AEs:** Rates were generally low and balanced between **upadacitinib** and adalimumab in the SELECT-SWITCH trial (2.0% vs. 2.4%) [1].
- **Long-term Safety:** Through 5 years in the SELECT-NEXT study, adverse events of special interest (e.g., malignancies, major adverse cardiovascular events, venous thromboembolism) were reported infrequently, with no new safety signals identified [7].
- **Class-specific Risks:** Herpes zoster infection, lymphopenia, and creatine phosphokinase (CPK) elevation were more frequently observed in patients on **upadacitinib** compared to adalimumab [3].

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